

# Physical and chemical properties of ultra-high-molecular-weight polyethylene (UHMWPE)

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An In-depth Technical Guide to the Physical and Chemical Properties of Ultra-High-Molecular-Weight **Polyethylene** (UHMWPE)

## Introduction

Ultra-high-molecular-weight **Polyethylene** (UHMWPE) is a semi-crystalline thermoplastic belonging to the **Polyethylene** family. It is distinguished by its exceptionally long polymer chains, resulting in a molecular mass typically between 2 and 6 million g/mol .<sup>[1]</sup> This high molecular weight is the primary determinant of its unique and desirable properties, including outstanding toughness, high abrasion resistance, and excellent biocompatibility.<sup>[1][2]</sup> These characteristics have established UHMWPE as a critical high-performance material in numerous fields, most notably in the medical device industry for orthopedic implants, such as hip, knee, and spine components.<sup>[3][4][5]</sup>

This guide provides a comprehensive overview of the core physical, mechanical, and chemical properties of UHMWPE. It is intended for researchers, scientists, and drug development professionals who require a deep technical understanding of this material for application in demanding environments. The document details quantitative material properties, the experimental protocols used for their determination, and the fundamental structure-property relationships.

## Molecular Structure and Morphology

UHMWPE is a linear, non-branched polymer composed of repeating ethylene monomer units (-CH<sub>2</sub>-).[6][7] Its structure is semi-crystalline, consisting of two distinct phases:

- Crystalline Phase: Highly ordered regions where polymer chains fold back on themselves to form lamellae, which are typically 10-50 nm thick.[8] This ordered structure contributes significantly to the material's strength and stiffness.
- Amorphous Phase: Disordered regions where the polymer chains are randomly entangled. This phase provides the material with its ductility and toughness.

The extremely long chains of UHMWPE enhance the intermolecular van der Waals forces, which allows for more effective load transfer along the polymer backbone.[1] This is a key reason for its exceptionally high impact strength and toughness compared to other thermoplastics.[1][2] However, the same long chains and high melt viscosity make it difficult to process using conventional techniques like injection molding; instead, methods like compression molding or ram extrusion are typically used.[9]

Diagram 1: Simplified Molecular Structure of UHMWPE

## Physical and Mechanical Properties

The mechanical behavior of UHMWPE is characterized by a combination of high strength, exceptional toughness, and a low coefficient of friction. These properties are quantified using standardized testing methods, and typical values are summarized in the table below.

Property	Typical Value	Units	ASTM/ISO Method	Citations
General				
Molecular Weight	2 - 6	$\times 10^6$ g/mol	ASTM D4020	<a href="#">[1]</a>
Density	0.93 - 0.95	g/cm <sup>3</sup>	ASTM D792	<a href="#">[1]</a> <a href="#">[10]</a>
Water Absorption (24 hrs)	< 0.01	%	ASTM D570	<a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Mechanical				
Tensile Strength at Yield	17 - 23	MPa	ASTM D638	<a href="#">[1]</a> <a href="#">[13]</a>
Tensile Strength at Break	40 - 58	MPa	ASTM D638	<a href="#">[11]</a> <a href="#">[14]</a>
Elongation at Break	200 - 450	%	ASTM D638	<a href="#">[1]</a> <a href="#">[11]</a>
Tensile Modulus	700 - 1,379	MPa	ASTM D638	<a href="#">[13]</a> <a href="#">[14]</a> <a href="#">[15]</a>
Hardness (Shore D)	60 - 66	-	ASTM D2240 / D785	<a href="#">[1]</a> <a href="#">[12]</a>
Notched Izod Impact Strength	> 1070 (No Break)	J/m	ASTM D256	<a href="#">[1]</a> <a href="#">[12]</a>
Coefficient of Friction (Dynamic, vs. Steel)	0.09 - 0.12	-	-	<a href="#">[10]</a> <a href="#">[11]</a>
Thermal				
Crystalline Melting Point	135 - 138	°C	ASTM D3418	<a href="#">[13]</a> <a href="#">[15]</a>
Max. Continuous Service Temp.	82 - 90	°C	-	<a href="#">[13]</a> <a href="#">[14]</a>

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**Structural**

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Degree of Crystallinity	49 - 65	%	DSC / XRD	<a href="#">[16]</a> <a href="#">[17]</a>
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## Chemical Properties and Resistance

UHMWPE exhibits exceptional chemical resistance, a property derived from its simple, non-polar hydrocarbon structure.[\[1\]](#)[\[18\]](#) It is highly resistant to a wide array of corrosive media, making it suitable for applications in chemically aggressive environments.

- **Acids and Alkalies:** Shows excellent resistance to concentrated and dilute non-oxidizing acids and alkalis.[\[1\]](#)[\[19\]](#)
- **Oxidizing Agents:** It is susceptible to attack by strong oxidizing agents, such as concentrated nitric acid, oleum, and halogens.[\[1\]](#)[\[18\]](#)[\[19\]](#)
- **Organic Solvents:** It is resistant to many organic solvents at room temperature.[\[1\]](#) However, aromatic and halogenated hydrocarbons can cause swelling at elevated temperatures.[\[18\]](#)
- **Moisture Resistance:** UHMWPE has extremely low moisture absorption, ensuring dimensional stability in aqueous environments.[\[1\]](#)[\[2\]](#)

Chemical Class	Resistance at 23°C (73°F)	Notes	Citations
Weak Acids	Excellent	Negligible effect.	<a href="#">[11]</a>
Strong, Non-Oxidizing Acids	Excellent	Resistant to concentrated HCl, H <sub>2</sub> SO <sub>4</sub> .	<a href="#">[11]</a> <a href="#">[19]</a>
Strong, Oxidizing Acids	Not Recommended	Degraded by concentrated nitric acid.	<a href="#">[1]</a> <a href="#">[18]</a> <a href="#">[19]</a>
Alkalis (Weak & Strong)	Excellent	Negligible effect.	<a href="#">[11]</a> <a href="#">[19]</a>
Alcohols, Ethers, Ketones	Excellent	Generally resistant.	<a href="#">[11]</a>
Aromatic Hydrocarbons	Limited	Swelling may occur, especially at elevated temperatures.	<a href="#">[11]</a> <a href="#">[18]</a>
Halogenated Hydrocarbons	Limited	Swelling may occur.	<a href="#">[18]</a>
Inorganic Salt Solutions	Excellent	Negligible effect.	<a href="#">[11]</a>

## Biocompatibility and Oxidative Stability

For medical and drug development applications, biocompatibility is paramount. UHMWPE is considered highly biocompatible, non-toxic, and bio-inert, meaning it elicits minimal adverse reaction from bodily tissues and fluids.[\[1\]](#)[\[5\]](#)[\[20\]](#) This has made it the gold standard bearing material in total joint arthroplasty for decades.[\[3\]](#)[\[20\]](#)

A critical consideration for long-term implants is oxidative degradation. Sterilization processes, particularly gamma irradiation, generate long-lived free radicals within the polymer.[\[21\]](#)[\[22\]](#) Over time, these radicals can react with oxygen, leading to chain scission, a decrease in

mechanical properties, and an increase in wear debris, which can limit the lifespan of an implant.[22][23]

To mitigate this, modern medical-grade UHMWPE is often modified through:

- Cross-linking: Radiation is used to form covalent bonds between polymer chains, which significantly enhances wear resistance.[1][4]
- Antioxidant Stabilization: Incorporation of antioxidants, most commonly Vitamin E, helps to quench the free radicals and improve long-term oxidative stability.[24]

## Key Experimental Protocols

Accurate characterization of UHMWPE requires specific analytical techniques. The following sections detail the methodologies for determining its most critical properties.

### Tensile Properties Testing (ASTM D638)

This test measures the material's response to being pulled apart at a constant rate, providing key parameters like tensile strength, elongation, and tensile modulus.

Methodology:

- Specimen Preparation: Standardized "dog-bone" shaped specimens (e.g., Type IV) are machined from compression-molded or ram-extruded stock.[25]
- Machine Setup: The specimen is secured in the grips of a universal testing machine (e.g., an Instron). An extensometer is attached to the gauge section to precisely measure strain.[26]
- Testing: The specimen is pulled at a constant crosshead speed (e.g., 50 mm/min) until it fractures.[25][26]
- Data Acquisition: The machine records the applied load and the elongation simultaneously, generating a stress-strain curve.
- Analysis:
  - Tensile Strength: The maximum stress the material can withstand.

- Elongation at Break: The percentage increase in length at the point of fracture.
- Tensile Modulus (Young's Modulus): The slope of the initial, linear portion of the stress-strain curve, indicating material stiffness.

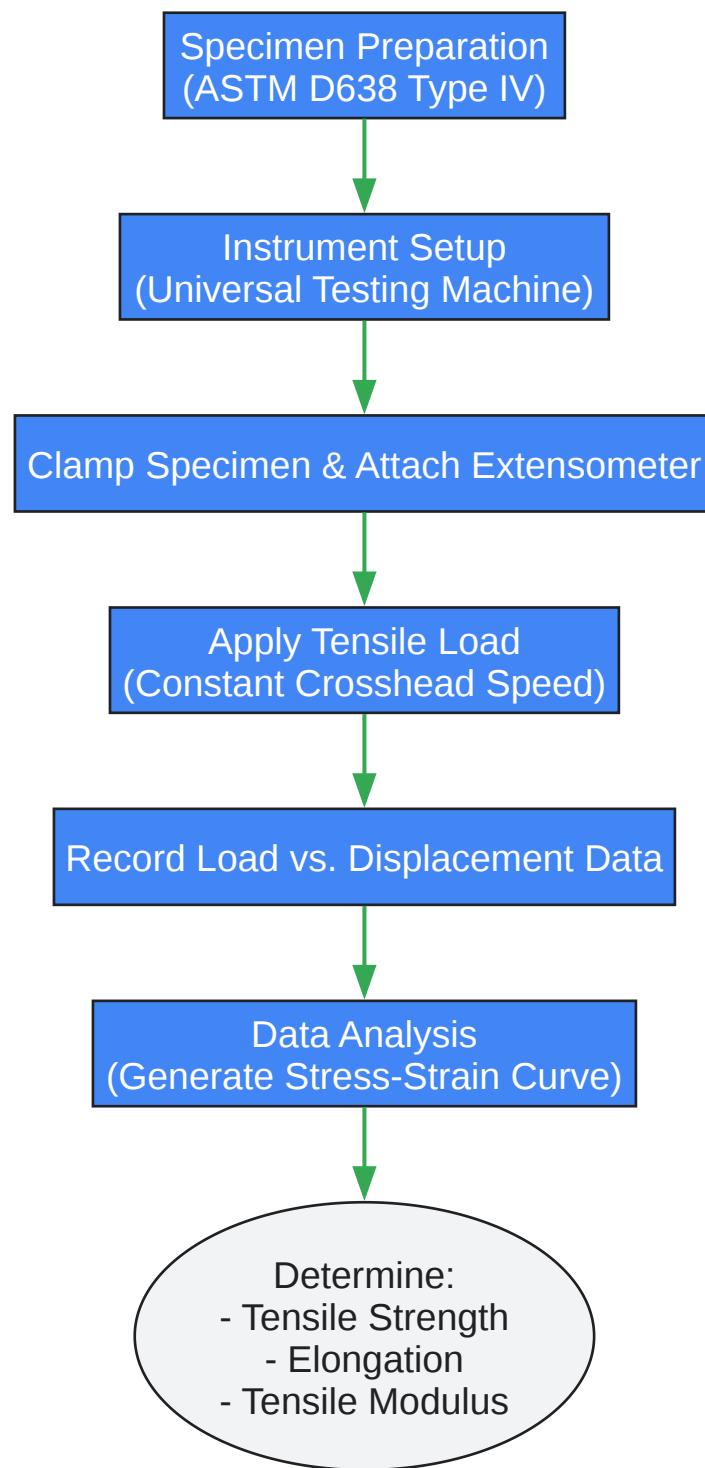


Diagram 2: Workflow for Tensile Property Testing (ASTM D638)

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Diagram 2: Workflow for Tensile Property Testing (ASTM D638)

## Thermal Analysis and Crystallinity (ASTM D3418)

Differential Scanning Calorimetry (DSC) is used to determine thermal transitions and the degree of crystallinity, which strongly influences mechanical properties.[8][17]

Methodology:

- Sample Preparation: A small, precisely weighed sample (typically 1-2 mg) is encapsulated in an aluminum pan.[27]
- DSC Analysis: The sample pan and an empty reference pan are placed in the DSC cell. They are heated at a controlled, constant rate (e.g., 20 °C/min) in an inert atmosphere (e.g., nitrogen).[27]
- Measurement: The instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature. This difference reveals endothermic (melting) and exothermic (crystallization) events.
- Analysis:
  - Melting Point (T<sub>m</sub>): The temperature at the peak of the melting endotherm.
  - Enthalpy of Melting (ΔH<sub>m</sub>): The area under the melting peak, representing the energy required to melt the crystalline portion.
  - Degree of Crystallinity (X<sub>c</sub>): Calculated using the formula: X<sub>c</sub> (%) = (ΔH<sub>m</sub>\_sample / ΔH<sup>0</sup><sub>m</sub>) × 100 where ΔH<sup>0</sup><sub>m</sub> is the theoretical enthalpy of melting for 100% crystalline **polyethylene** (a literature value of ~293 J/g).[27][28]

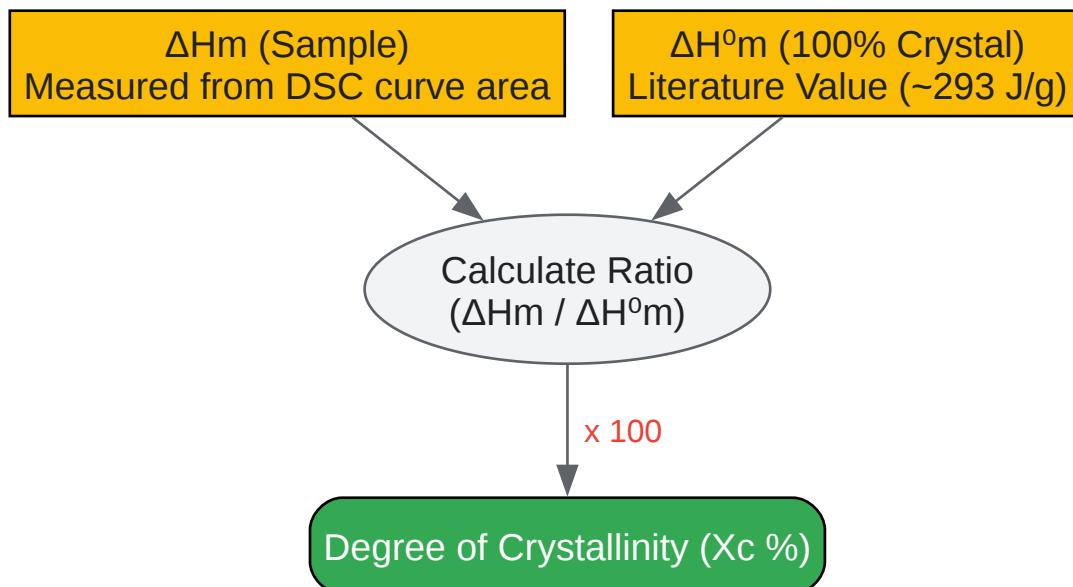


Diagram 3: Logic for Crystallinity Calculation via DSC

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Diagram 3: Logic for Crystallinity Calculation via DSC

## Oxidative Degradation Assessment (ASTM F2102)

Fourier Transform Infrared (FTIR) Spectroscopy is a powerful non-destructive technique used to assess the chemical changes associated with oxidation in UHMWPE.

### Methodology:

- **Sample Preparation:** Samples may be analyzed directly in solid form using an Attenuated Total Reflectance (ATR) accessory or prepared as thin films. Samples are often subjected to accelerated aging (e.g., per ASTM F2003) in a heated, oxygen-rich environment to simulate long-term in-vivo exposure.[\[24\]](#)
- **FTIR Analysis:** An infrared beam is passed through the sample. The instrument measures the absorption of IR radiation at different wavelengths, generating a spectrum that corresponds to the molecular vibrations of chemical bonds.
- **Spectral Analysis:** The analysis focuses on the appearance and growth of a peak in the region of 1700-1740 cm<sup>-1</sup>, which is characteristic of the carbonyl group (C=O).[\[24\]](#)[\[29\]](#) The formation of carbonyls is a direct indicator of oxidative degradation.

- Oxidation Index (OI) Calculation: The OI is calculated as the ratio of the integrated area of the carbonyl peak to the integrated area of a reference peak that is unaffected by degradation (e.g., the C-H bond peak around  $1370\text{ cm}^{-1}$ ).<sup>[24]</sup> This provides a quantitative measure of the extent of oxidation.

## Conclusion

Ultra-high-molecular-weight **polyethylene** possesses a unique combination of physical and chemical properties that make it an indispensable material for high-performance applications, particularly in the medical field. Its high molecular weight imparts exceptional toughness, wear resistance, and chemical stability, while its simple hydrocarbon structure ensures excellent biocompatibility. For researchers and developers, a thorough understanding of these properties, the effects of processing and sterilization, and the standardized protocols for characterization are essential. As advancements continue in areas like cross-linking and antioxidant stabilization, the performance and longevity of UHMWPE-based devices will continue to improve, reinforcing its status as a premier biomaterial.

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